

A Technical Guide to the Molecular Weight of 1-Bromononane-d19

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Compound of Interest

Compound Name: 1-Bromononane-d19

Cat. No.: B12399948

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This technical guide provides a comprehensive overview of the molecular weight of **1-Bromononane-d19**, tailored for researchers, scientists, and professionals in the field of drug development. The document details the theoretical calculation of its molecular weight, outlines experimental protocols for its determination, and presents visual workflows for clarity.

Quantitative Data: Molecular Weight and Isotopic Composition

The molecular weight of **1-Bromononane-d19** is determined by its chemical formula, $C_9D_{19}Br$. The presence of bromine, with its two stable isotopes (^{79}Br and ^{81}Br), and the extensive deuteration significantly influence its mass. The following tables summarize the key quantitative data.

Table 1: Isotopic Masses of Constituent Elements

Element	Isotope	Atomic Mass (Da)	Natural Abundance (%)
Carbon	^{12}C	12.000000	98.93
Hydrogen	2H (D)	2.014102	(Enriched)
Bromine	^{79}Br	78.918337	50.69
Bromine	^{81}Br	80.916291	49.31

Table 2: Calculated Molecular Weights of **1-Bromononane-d19** Isotopologues

Chemical Formula	Description	Monoisotopic Mass (Da)
C ₉ D ₁₉ ⁷⁹ Br	Molecule with Bromine-79	225.1783
C ₉ D ₁₉ ⁸¹ Br	Molecule with Bromine-81	227.1763

Table 3: Average Molecular Weight Comparison

Compound	Chemical Formula	Average Molecular Weight (g/mol)
1-Bromononane-d19	C ₉ D ₁₉ Br	226.27
1-Bromononane	C ₉ H ₁₉ Br	207.15

Experimental Protocol: Molecular Weight Determination by GC-MS

Gas Chromatography-Mass Spectrometry (GC-MS) is a robust and widely used analytical technique for the determination of the molecular weight of volatile and semi-volatile compounds like **1-Bromononane-d19**.

Objective: To determine the molecular weight and confirm the isotopic distribution of **1-Bromononane-d19**.

Instrumentation:

- Gas Chromatograph (GC): Equipped with a capillary column suitable for separating alkyl halides. A common choice is a non-polar column such as a HP-5MS (5% phenyl-methylpolysiloxane).
- Mass Spectrometer (MS): A quadrupole or time-of-flight (TOF) mass analyzer capable of electron ionization (EI).

Methodology:

- Sample Preparation:

- Prepare a dilute solution of **1-Bromononane-d19** in a high-purity volatile solvent (e.g., dichloromethane or hexane) at a concentration of approximately 10-100 µg/mL.

- GC Separation:

- Injector Temperature: 250°C.

- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).

- Oven Temperature Program:

- Initial temperature: 50°C, hold for 2 minutes.

- Ramp: Increase temperature at a rate of 15°C/min to 280°C.

- Final hold: Hold at 280°C for 5 minutes.

- Injection Volume: 1 µL in splitless or split mode, depending on sample concentration.

- MS Detection:

- Ionization Mode: Electron Ionization (EI) at 70 eV.

- Mass Analyzer Mode: Full scan mode to detect all ions within a specified mass range (e.g., m/z 40-300).

- Ion Source Temperature: 230°C.

- Quadrupole Temperature: 150°C.

- Data Analysis:

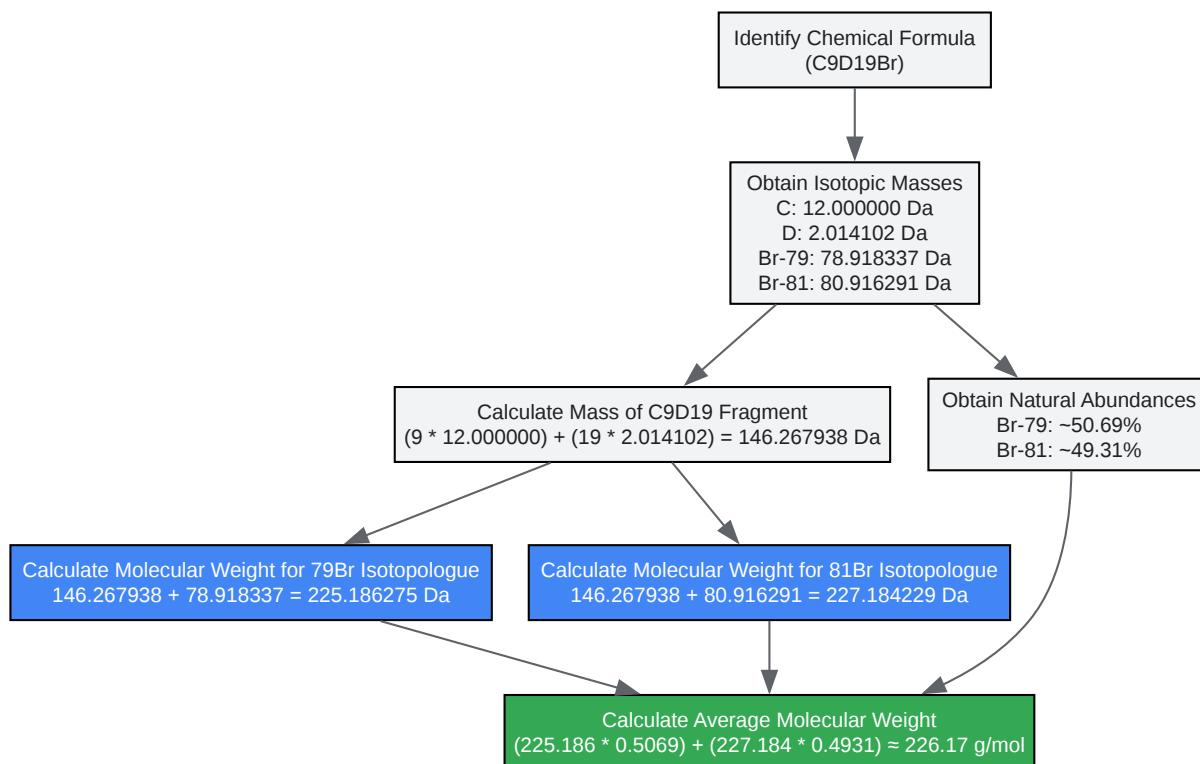
- Identify the peak corresponding to **1-Bromononane-d19** in the total ion chromatogram (TIC).

- Extract the mass spectrum for this peak.

- Analyze the molecular ion region. Due to the presence of bromine, a characteristic isotopic pattern with two major peaks of nearly equal intensity will be observed. These peaks correspond to the $[M]^+$ and $[M+2]^+$ ions, representing the molecules containing ^{79}Br and ^{81}Br , respectively.
- For **1-Bromononane-d19**, these peaks are expected at approximately m/z 225 and 227.
- The high degree of deuteration will shift the molecular ion peaks significantly higher compared to the non-deuterated analog (which would appear around m/z 206 and 208).

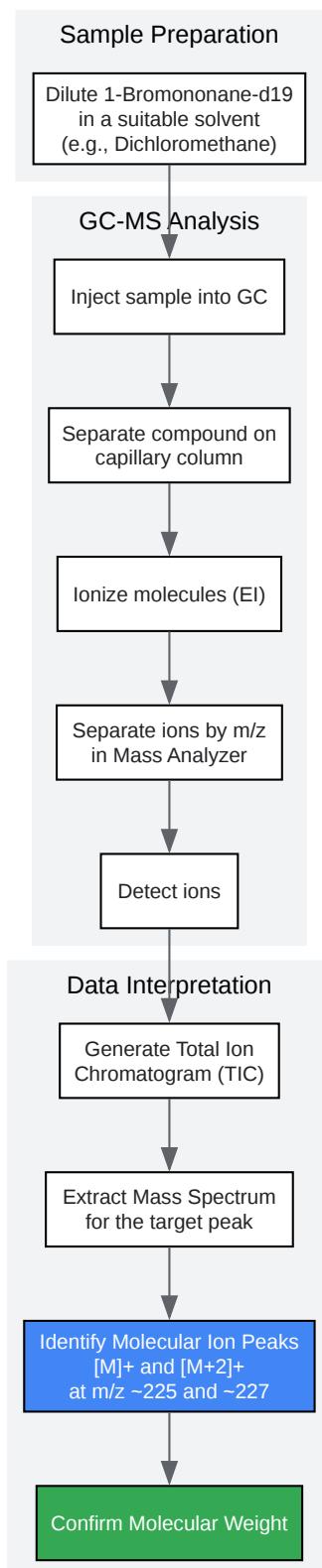
Visualizations

The following diagrams illustrate the logical and experimental workflows for determining the molecular weight of **1-Bromononane-d19**.



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Caption: Logical workflow for calculating the theoretical molecular weight.



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Caption: Experimental workflow for molecular weight determination via GC-MS.

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